

Essential Safety and Logistics for Handling (R)-2-Thienylglycine

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Compound of Interest

Compound Name: (R)-2-Thienylglycine

Cat. No.: B1331330

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling and disposal of **(R)-2-Thienylglycine**, ensuring operational integrity and laboratory safety.

(R)-2-Thienylglycine is a valuable amino acid derivative utilized in neuroscience, pharmaceutical development, and biochemical research.^[1] While it is not classified as a hazardous substance under GHS, proper handling and disposal are crucial to maintain a safe laboratory environment and ensure the integrity of research.^[2] This guide provides essential, immediate safety and logistical information, including operational and disposal plans.

Key Physical and Chemical Properties

Property	Value
Appearance	White to off-white powder ^[1]
Molecular Formula	C ₆ H ₇ NO ₂ S ^{[1][3]}
Molecular Weight	157.19 g/mol ^{[1][3]}
Storage Conditions	Store at 0-8 °C ^[1]
Purity	≥ 98% ^[1]

Personal Protective Equipment (PPE)

The first line of defense against chemical exposure is appropriate personal protective equipment.^[4] Although **(R)-2-Thienylglycine** is not classified as hazardous, adherence to standard laboratory PPE protocols is mandatory to minimize exposure and prevent contamination.

PPE Category	Item	Specifications and Rationale
Hand Protection	Nitrile gloves	Provides a barrier against skin contact. Disposable nitrile gloves are a common and effective choice for handling chemical powders. ^{[5][6]} Inspect for holes before use and change frequently. ^{[5][6]}
Eye Protection	Safety glasses or goggles	Protects eyes from airborne powder particles. Goggles are recommended when there is a higher risk of splashing or dust generation. ^{[7][8]}
Body Protection	Laboratory coat	Protects skin and personal clothing from contamination. ^{[5][7]}
Respiratory Protection	Not generally required	As (R)-2-Thienylglycine is a non-volatile solid, respiratory protection is typically not necessary under standard handling conditions with adequate ventilation. However, if dust is generated, a respirator may be required. ^{[2][9]}

Operational Plan: Step-by-Step Handling Protocol

Proper handling techniques are critical to prevent the generation of dust and minimize exposure.[10] The following protocol should be followed when working with **(R)-2-Thienylglycine**.

1. Preparation:

- Read the Safety Data Sheet (SDS) thoroughly before beginning work.[5]
- Ensure a clean and organized workspace.
- Verify that all necessary PPE is available and in good condition.
- Work in a well-ventilated area, preferably in a chemical fume hood, especially when weighing or transferring the powder, to minimize inhalation of any airborne particles.[10][11]

2. Weighing and Transfer:

- When weighing, use a balance inside a fume hood if possible to control dust.[10]
- Avoid pouring the powder directly from the container to minimize dust. Use a spatula or scoop to transfer the powder in small amounts.[10]
- Keep the container closed when not in use to prevent accidental spills.[10]

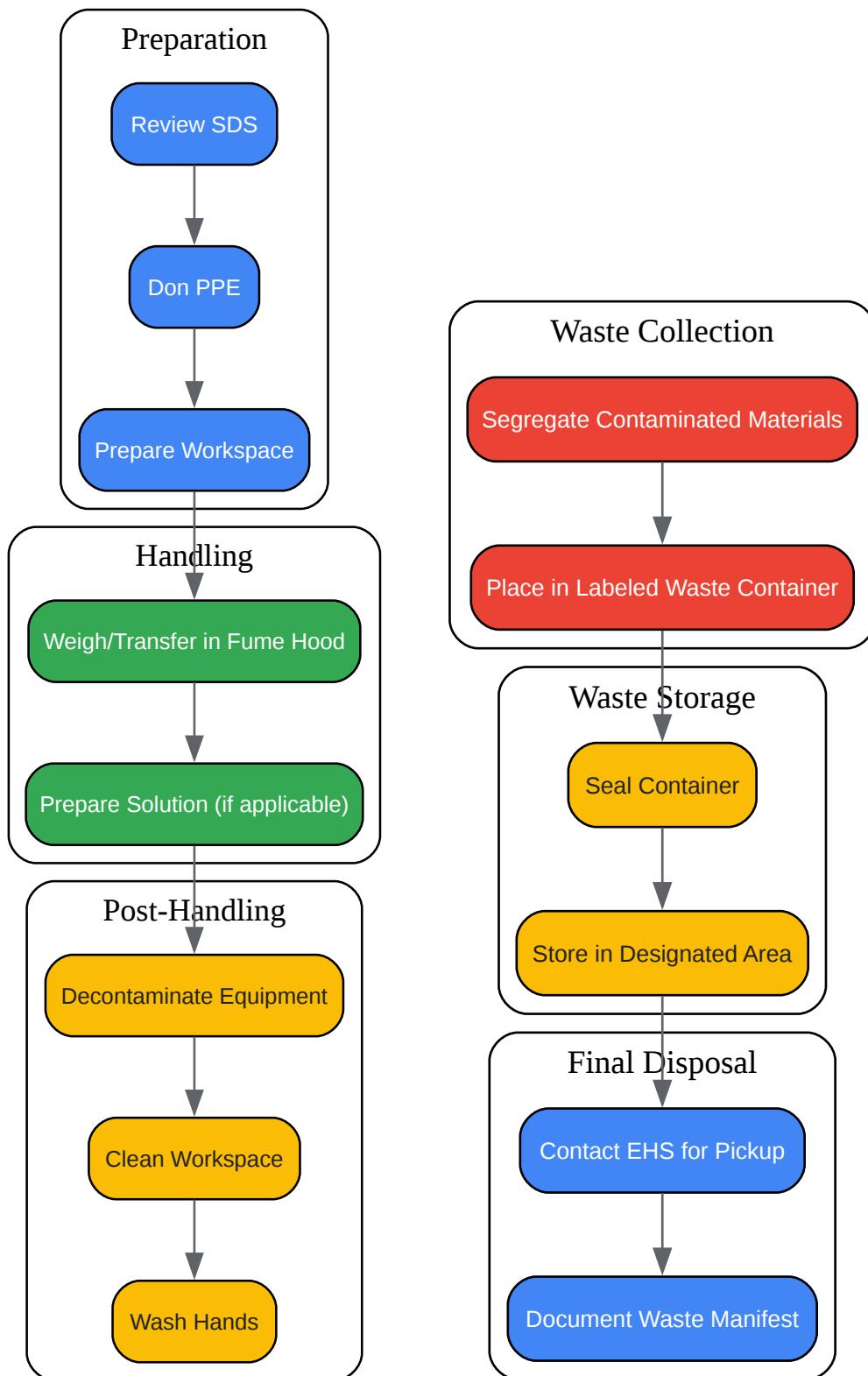
3. Dissolving:

- If preparing a solution, work over a disposable bench cover to easily manage any spills.[10]
- Add the solid to the solvent slowly to avoid splashing.

4. Post-Handling:

- Decontaminate the exterior of all containers and equipment that may have come into contact with the powder.[10]
- Clean the work surface with an appropriate solvent or cleaning solution.[10]

- Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.^[5]



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